

Daphnegiravone D: A Technical Guide to its Origin, Isolation, and Biological Activity

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Compound of Interest

Compound Name: *Daphnegiravone D*

Cat. No.: *B15614720*

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This document provides a comprehensive technical overview of **Daphnegiravone D**, a prenylated flavonoid isolated from the traditional Chinese medicinal plant *Daphne giraldii* Nitsche. It details the origin, extraction, and purification protocols, presents key quantitative data, and visualizes its known mechanisms of action in cancer cells.

Origin

Daphnegiravone D is a natural product originating from the stem and root barks of *Daphne giraldii* Nitsche, a plant belonging to the Thymelaeaceae family.^{[1][2]} This plant has a history of use in Chinese folk medicine for treating ailments such as rheumatism, pain, and inflammation.^{[3][4]} Phytochemical investigations have revealed that *D. giraldii* is a rich source of various secondary metabolites, including flavonoids, coumarins, and lignans, with **Daphnegiravone D** being a notable constituent due to its significant cytotoxic activities.^{[1][3]}

Isolation and Purification

The isolation of **Daphnegiravone D** is a multi-step process involving solvent extraction and sequential chromatographic separations. The following protocol is based on the successful

isolation of the compound.[1]

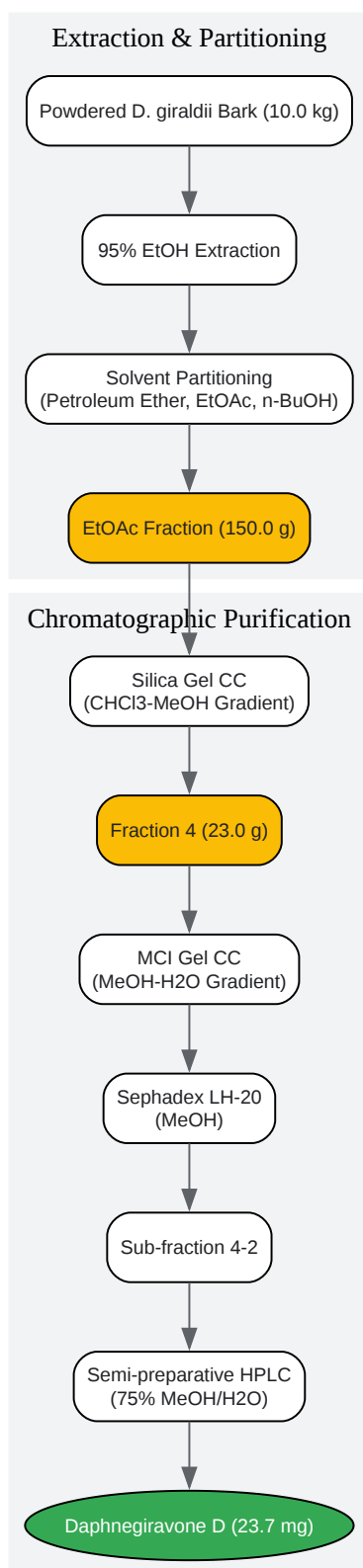
Experimental Protocol: Extraction and Fractionation

- **Plant Material Preparation:** Air-dried and powdered stem and root barks of *D. giraldii* (10.0 kg) are used as the starting material.
- **Extraction:** The powdered plant material is extracted three times with 95% ethanol (EtOH) at room temperature. The solvent is then removed under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude extract is suspended in water (H₂O) and partitioned successively with petroleum ether, ethyl acetate (EtOAc), and n-butanol (n-BuOH) to separate compounds based on polarity. This yields an EtOAc-soluble fraction (150.0 g) which is enriched with flavonoids like **Daphnegiravone D**.

Experimental Protocol: Chromatographic Purification

- **Initial Silica Gel Chromatography:** The EtOAc fraction (150.0 g) is subjected to silica gel column chromatography using a chloroform-methanol (CHCl₃-MeOH) gradient (from 100:1 to 1:1, v/v). This process yields seven primary fractions (Fr. 1–7).
- **Fraction 4 Purification:** Fraction 4 (23.0 g), identified as containing the target compound, is further purified using MCI gel column chromatography with a methanol-water (MeOH-H₂O) gradient (from 50:50 to 100:0, v/v).
- **Size-Exclusion Chromatography:** The resulting sub-fractions are separated on a Sephadex LH-20 column using methanol as the eluent to remove smaller impurities.
- **Final HPLC Purification:** The target sub-fraction (Fr. 4-2) is subjected to semi-preparative High-Performance Liquid Chromatography (HPLC) using an isocratic mobile phase of 75% methanol in water to yield pure **Daphnegiravone D** (23.7 mg).

Isolation Workflow Visualization



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Fig. 1: Isolation workflow for **Daphnegiravone D**.

Compound Characterization

Daphnegiravone D was identified and characterized using a combination of spectroscopic techniques.

Physicochemical and Spectroscopic Data

Property	Data
Appearance	Yellow powder
Molecular Formula	C ₂₆ H ₂₈ O ₆
Molecular Weight	436.49 g/mol
HRESIMS	m/z 437.1958 [M+H] ⁺ (Calcd. for C ₂₆ H ₂₉ O ₆ , 437.1964)
UV λ _{max} (MeOH) nm	210, 271
IR (KBr) ν _{max} cm ⁻¹	3393, 2924, 1629, 1585, 1499, 1450, 1378, 1283, 1162, 1111, 1032, 834

Table 1: Physicochemical and Spectroscopic Data for **Daphnegiravone D**.

NMR Spectroscopic Data

The structure of **Daphnegiravone D** was elucidated by comprehensive 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy.

Position	¹³ C NMR (150 MHz, CD ₃ OD) δ _c	¹ H NMR (600 MHz, CD ₃ OD) δ _h (J in Hz)
2	165.6	-
3	103.6	6.60 (s)
4	183.8	-
5	159.2	-
6	99.8	6.24 (s)
7	163.0	-
8	106.1	-
9	162.6	-
10	106.8	-
1'	123.6	-
2'	128.4	7.37 (d, 8.4)
3'	116.4	6.88 (d, 8.4)
4'	159.5	-
5'	116.4	6.88 (d, 8.4)
6'	128.4	7.37 (d, 8.4)
1''	22.5	3.25 (d, 6.6)
2''	123.4	5.20 (t, 6.6)
3''	132.8	-
4''	25.9	1.76 (s)
5''	17.9	1.65 (s)
1'''	29.0	2.58 (t, 7.8)
2'''	39.1	1.67 (m)
3'''	117.0	4.99 (d, 10.8), 5.04 (d, 17.4)

4"	147.2	6.00 (m)
5"	15.0	1.50 (s)

Table 2: ¹H and ¹³C NMR Data for **Daphnegiravone D** in CD₃OD.

Biological Activity and Mechanism of Action

Daphnegiravone D exhibits significant cytotoxic activity against various cancer cell lines, particularly hepatocellular carcinoma (HCC), while showing low toxicity to normal human cells. [1][5] Its anticancer effects are attributed to the induction of cell cycle arrest and apoptosis through modulation of key signaling pathways.[1][2]

In Vitro Cytotoxicity

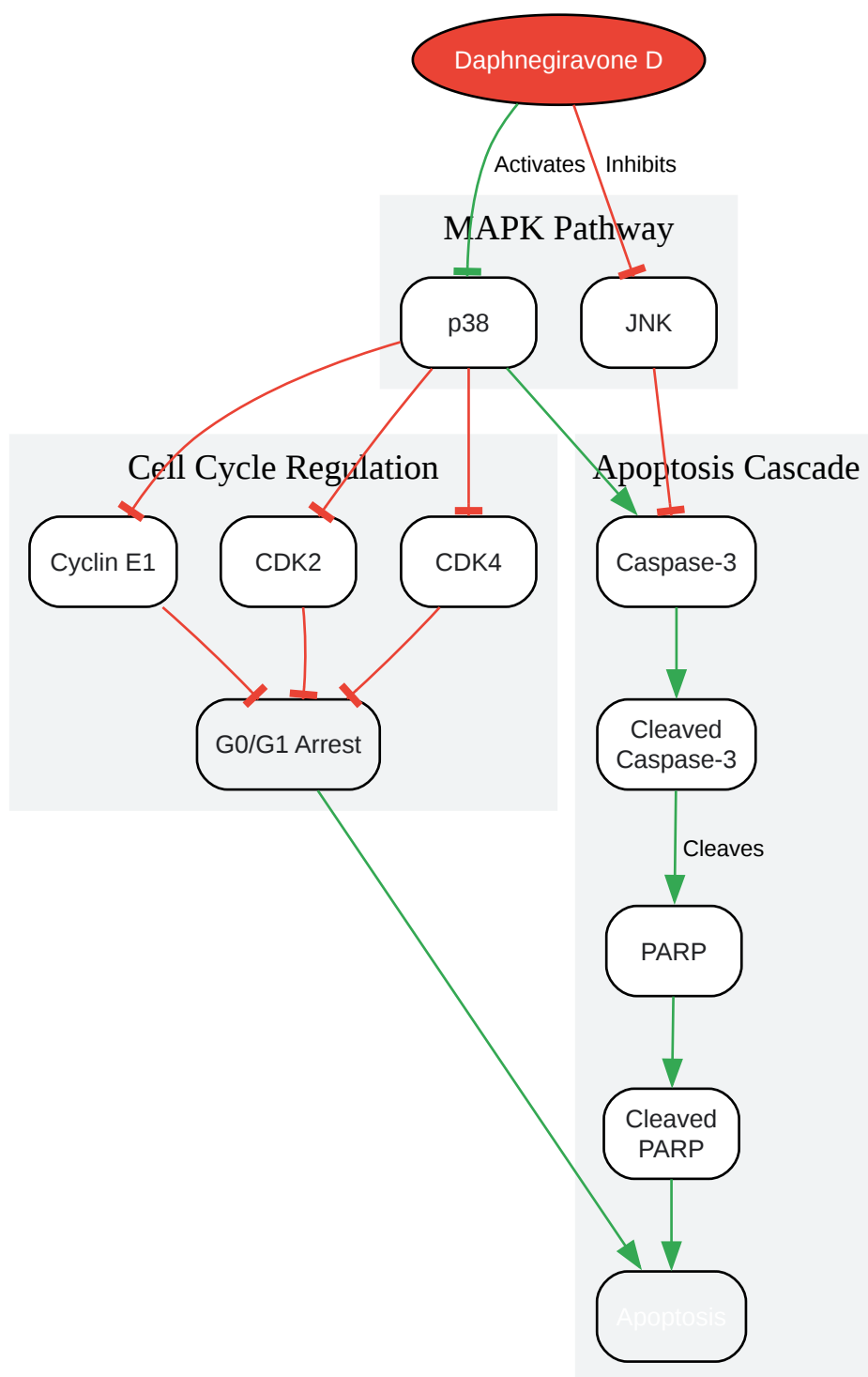
Cell Line	Cell Type	IC ₅₀ (μM)
Hep3B	Human Hepatocellular Carcinoma	1.4 ± 0.1
HepG2	Human Hepatocellular Carcinoma	8.3 ± 0.6
A549	Human Lung Carcinoma	15.6 ± 1.1
MCF-7	Human Breast Adenocarcinoma	12.7 ± 0.9
L-02	Human Normal Liver Cell	> 40

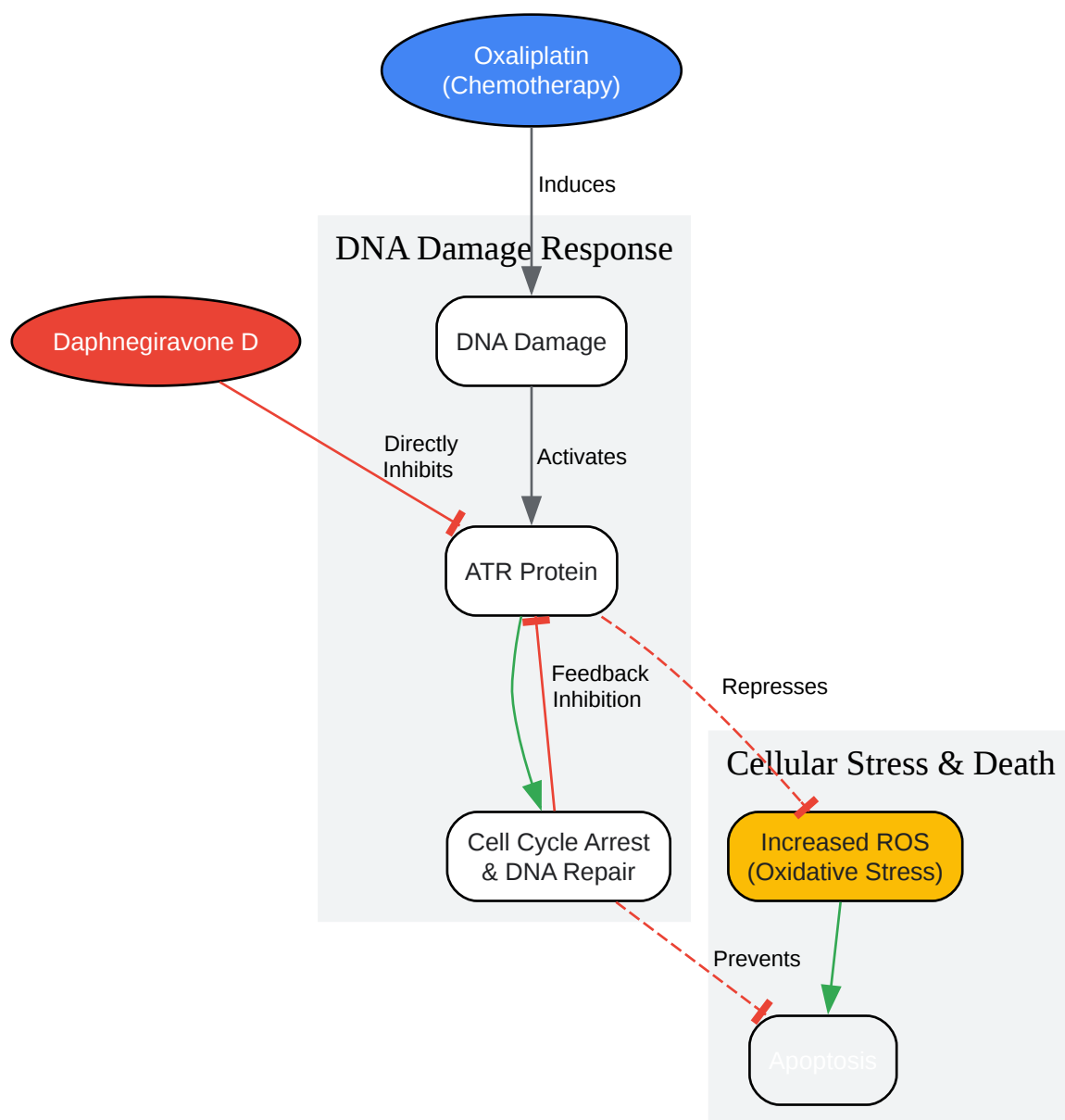
Table 3: Cytotoxic Activity (IC₅₀) of **Daphnegiravone D** after 48h treatment.[1]

Signaling Pathway 1: p38/JNK MAPK-Mediated Apoptosis

One of the primary mechanisms of **Daphnegiravone D** involves the modulation of the p38 and JNK mitogen-activated protein kinase (MAPK) pathways.[1] Treatment with **Daphnegiravone D** leads to the phosphorylation (activation) of p38 and the attenuation of JNK phosphorylation.[1]

[6] Activated p38 subsequently down-regulates the expression of key cell cycle proteins, leading to cell cycle arrest and apoptosis.[1][6]





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